

NUCC-555 shelf life and storage conditions

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Compound of Interest

Compound Name: NUCC-555

Cat. No.: B13451218

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NUCC-555 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life, storage, and handling of **NUCC-555**, a first-in-class activin antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **NUCC-555**?

A1: **NUCC-555** is a selective activin antagonist. It functions by specifically binding to the activin receptor-like kinase 4 (ALK4), thereby inhibiting the downstream signaling pathway mediated by activin A. Its CAS number is 1060469-90-0, with a chemical formula of C₂₅H₂₅N₅O₃ and a molecular weight of 443.50 g/mol .

Q2: What are the recommended storage conditions and shelf life for **NUCC-555**?

A2: **NUCC-555** should be stored in a dry, dark environment. For optimal stability, refer to the storage conditions outlined in the table below. When stored correctly, **NUCC-555** has a shelf life of over two years. The compound is shipped at ambient temperature and is stable for several weeks under normal shipping conditions.

Data Presentation: Storage and Stability of NUCC-555

Condition	Temperature	Duration	Expected Stability
Long-term Storage	-20°C	Months to Years	> 2 years
Short-term Storage	0 - 4°C	Days to Weeks	Stable
Shipping	Ambient	Up to a few weeks	Stable
Stock Solution (in DMSO)	-20°C or -80°C	Months	Stable

Disclaimer: The stability data presented is based on general laboratory practices for similar chemical compounds. It is highly recommended to perform in-house stability studies for your specific experimental conditions.

Experimental Protocols

Reconstitution of NUCC-555

NUCC-555 is soluble in dimethyl sulfoxide (DMSO).

Materials:

- **NUCC-555** powder
- Anhydrous DMSO
- Sterile, nuclease-free microcentrifuge tubes

Protocol:

- Equilibrate the **NUCC-555** vial to room temperature before opening.
- Prepare a stock solution by dissolving the **NUCC-555** powder in anhydrous DMSO. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO to your specific quantity of **NUCC-555**.
- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C.

In Vitro Cell-Based Assay: Inhibition of Activin A-Induced Signaling

This protocol provides a general guideline for assessing the inhibitory activity of **NUCC-555** on activin A-induced signaling in a cell-based assay.

Materials:

- Cells responsive to activin A (e.g., human hepatoma cells (Huh-7), primary rat hepatocytes)
- Cell culture medium and supplements
- Activin A
- **NUCC-555** stock solution (in DMSO)
- Phosphate-buffered saline (PBS)
- Reagents for downstream analysis (e.g., cell lysis buffer, antibodies for Western blotting, reagents for qRT-PCR)

Protocol:

- **Cell Seeding:** Plate the cells at a suitable density in a multi-well plate and allow them to adhere and grow overnight.
- **Pre-treatment with **NUCC-555**:** The following day, dilute the **NUCC-555** stock solution to the desired final concentrations in fresh cell culture medium. Remove the old medium from the cells and add the medium containing **NUCC-555**. Incubate for a predetermined period (e.g., 1-2 hours) to allow for cellular uptake.
- **Activin A Stimulation:** Prepare a solution of activin A in cell culture medium at the desired concentration. Add the activin A solution to the wells already containing **NUCC-555**. Include appropriate controls, such as vehicle-only (DMSO) and activin A-only wells.

- Incubation: Incubate the cells for a period sufficient to induce the desired downstream signaling events (e.g., 24-48 hours).
- Downstream Analysis: Following incubation, wash the cells with PBS and proceed with your chosen analysis method to assess the inhibition of activin A signaling. This could include:
 - Western Blotting: To analyze the phosphorylation levels of SMAD2/3.
 - qRT-PCR: To measure the expression of activin A target genes, such as p15INK4b.
 - Reporter Assays: If using a cell line with a reporter construct for activin A signaling.

Troubleshooting Guide

Issue 1: **NUCC-555** appears to have low or no activity.

- Possible Cause 1: Improper Storage.
 - Solution: Ensure that **NUCC-555** has been stored according to the recommended conditions (-20°C for long-term storage). Avoid repeated freeze-thaw cycles of the stock solution by preparing single-use aliquots.
- Possible Cause 2: Incorrect Concentration.
 - Solution: Verify the calculations for your stock solution and final dilutions. It is advisable to perform a dose-response experiment to determine the optimal concentration for your specific cell type and assay.
- Possible Cause 3: Inactive Compound.
 - Solution: If improper storage is suspected to have led to degradation, it is recommended to use a fresh vial of the compound.

Issue 2: High background signal or off-target effects observed.

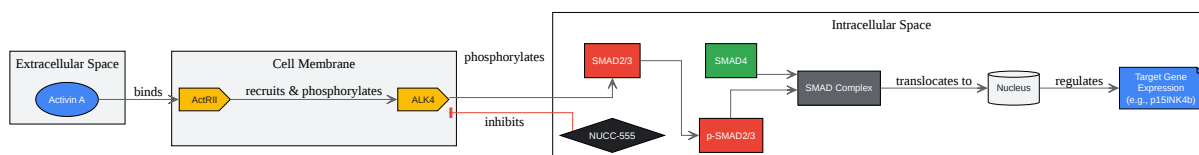
- Possible Cause 1: High Concentration of **NUCC-555**.

- Solution: Titrate the concentration of **NUCC-555** to find the lowest effective concentration that inhibits the target pathway without causing non-specific effects.
- Possible Cause 2: Solvent Effects.
 - Solution: Ensure that the final concentration of DMSO in your cell culture medium is low (typically $\leq 0.1\%$) and that your vehicle control contains the same concentration of DMSO as your experimental wells.

Issue 3: Inconsistent results between experiments.

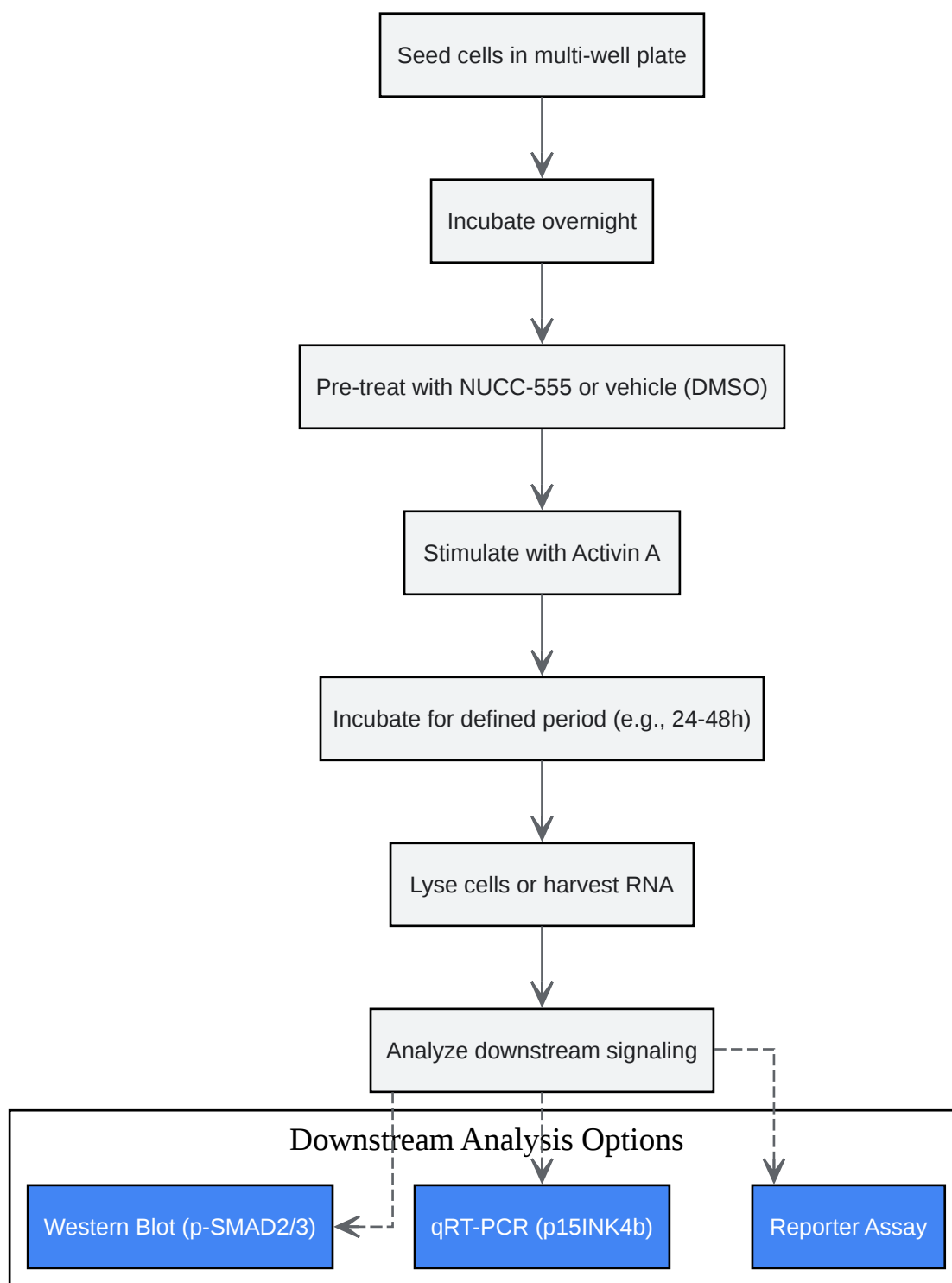
- Possible Cause 1: Variability in Cell Culture.
 - Solution: Maintain consistent cell culture practices, including cell passage number, seeding density, and growth conditions.
- Possible Cause 2: Degradation of Activin A.
 - Solution: Ensure that the activin A used for stimulation is of high quality and has been stored correctly.

Visualizations



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Caption: **NUCC-555** signaling pathway.



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Caption: In vitro experimental workflow.

- To cite this document: BenchChem. [NUCC-555 shelf life and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13451218#nucc-555-shelf-life-and-storage-conditions]

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